

EHNA hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: EHNA hydrochloride

Cat. No.: B1662658

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EHNA Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of EHNA (erythro-9-(2-hydroxy-3-nonyl)adenine) hydrochloride.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **EHNA hydrochloride**?

A1: For optimal stability, it is recommended to store the solid **EHNA hydrochloride** at -20°C for long-term storage, with a shelf life of at least two years.^[1] Some suppliers suggest storage at 4°C or even room temperature for shorter periods, but -20°C is the most consistently recommended temperature for maintaining long-term integrity.^{[1][2][3][4][5]} Always keep the container tightly sealed, dry, and protected from light.^{[2][6][7]}

Q2: What is the recommended procedure for preparing and storing **EHNA hydrochloride** stock solutions?

A2: **EHNA hydrochloride** is soluble in several common laboratory solvents. For reconstitution, you can use water, ethanol, or DMSO. After dissolving, it is crucial to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C or -80°C.^{[2][7][8]}

Q3: How long are stock solutions of **EHNA hydrochloride** stable?

A3: The stability of stock solutions depends on the storage temperature. When stored at -20°C, stock solutions are generally stable for at least one year, and some sources indicate stability for up to two years.^{[2][7][8]} For even longer-term storage, keeping the aliquots at -80°C can extend the stability to two years.^[8] If stored at -20°C, it is recommended to use the solution within one month for optimal performance.^[9]

Q4: What solvents can be used to dissolve **EHNA hydrochloride**, and at what concentrations?

A4: **EHNA hydrochloride** exhibits good solubility in water, DMSO, and ethanol. The achievable concentrations can vary slightly between suppliers, but the following table summarizes the reported solubility data.

Data Presentation

Table 1: Solubility of **EHNA Hydrochloride**

Solvent	Reported Solubility
Water	10 mg/mL ^[1] , 25 mg/mL, up to 100 mM
DMSO	>10 mg/mL, 30 mg/mL ^[1] , up to 100 mM
Ethanol	20 mg/mL ^[1] , up to 100 mM
DMF	30 mg/mL ^[1]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL ^[1]

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Duration	Special Conditions
Solid	-20°C	≥ 2 years[1]	Keep tightly sealed and dry[6]
4°C	Short-term	Protect from light[2][7]	
Room Temperature	Short-term	Stable under ambient conditions[10]	
Stock Solution	-80°C	2 years[8]	Aliquot to avoid freeze-thaw cycles
-20°C	1-2 years[2][7][8]	Aliquot to avoid freeze-thaw cycles	
-20°C	Up to 1 month[9]	Recommended for frequent use	

Troubleshooting Guide

Issue 1: My **EHNA hydrochloride** powder has clumped together.

- Possible Cause: The compound may have absorbed moisture. This can happen if the container is not sealed tightly or has been opened frequently in a humid environment.
- Solution: While the compound may still be usable, it is best to handle it in a low-humidity environment, such as a glove box, to prevent further moisture absorption. For future prevention, ensure the container is always tightly sealed and consider storing it with a desiccant.

Issue 2: I am having trouble dissolving the **EHNA hydrochloride** completely.

- Possible Cause: The concentration you are trying to achieve may be at or above the solubility limit of the solvent.
- Solution: Try gently warming the solution or vortexing for an extended period.[2][7] If precipitation is still observed, you may need to dilute the solution to a lower concentration.

Always ensure you are using a high-purity solvent.

Issue 3: I am observing a decrease in the activity of my **EHNA hydrochloride** solution over time.

- Possible Cause: The solution may be degrading due to improper storage or handling. Frequent freeze-thaw cycles can accelerate degradation.
- Solution: Always aliquot your stock solution into single-use volumes after preparation to minimize freeze-thaw cycles. Ensure that the solution is stored at the recommended temperature of -20°C or -80°C. If you have been using a stock solution for an extended period, it is advisable to prepare a fresh solution.

Experimental Protocols

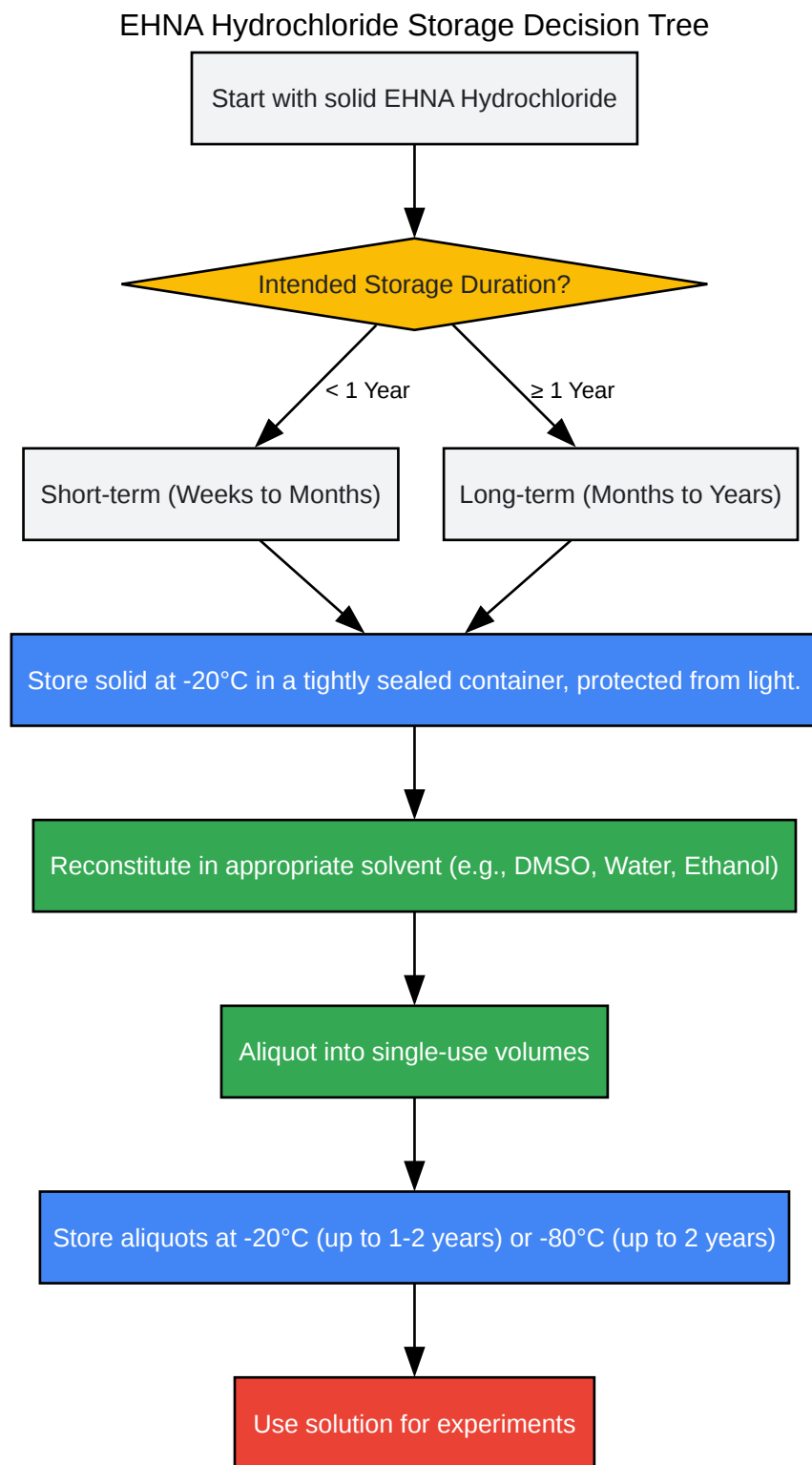
While specific experimental protocols for stability testing were not detailed in the provided search results, a general workflow for assessing the stability of a reconstituted **EHNA hydrochloride** solution can be outlined.

Protocol: Assessing the Stability of **EHNA Hydrochloride** Stock Solution

- Preparation of Stock Solution:
 - Dissolve a known weight of **EHNA hydrochloride** in a suitable solvent (e.g., DMSO) to a specific concentration (e.g., 10 mM).
 - Aliquot the stock solution into multiple sterile microcentrifuge tubes.
- Storage:
 - Store the aliquots at the desired temperature conditions to be tested (e.g., -20°C, 4°C, and room temperature).
 - Protect the aliquots from light.
- Analysis at Time Points:

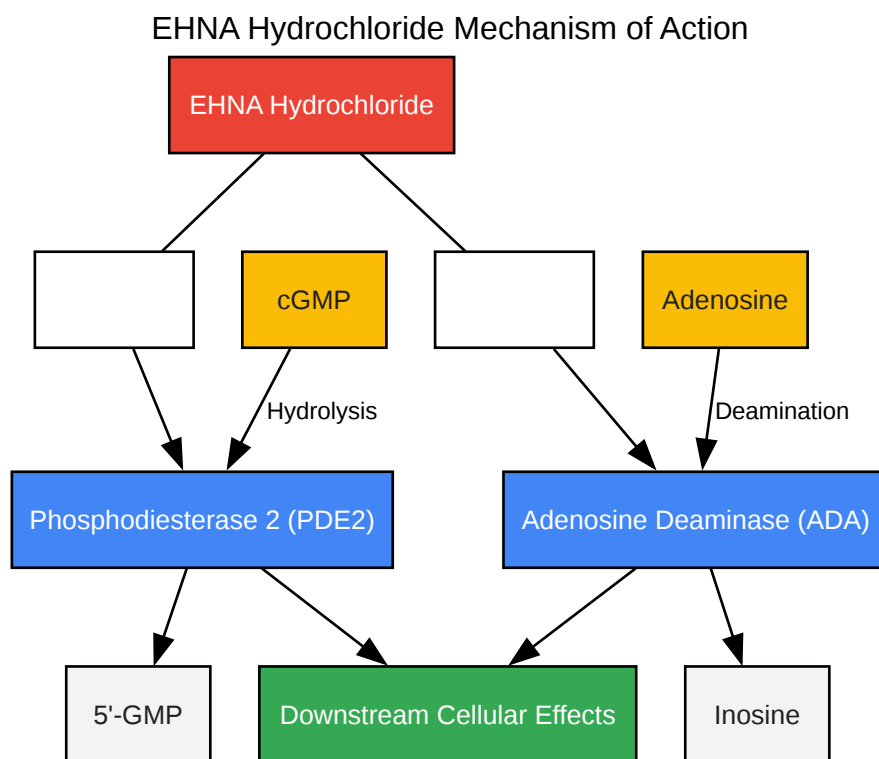
- At designated time points (e.g., Day 0, Week 1, Week 2, Month 1, Month 3, etc.), retrieve one aliquot from each storage condition.
- Analyze the purity and concentration of **EHNA hydrochloride** in the aliquot using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Data Evaluation:
 - Compare the peak area or concentration of **EHNA hydrochloride** at each time point to the initial measurement at Day 0.
 - Calculate the percentage of degradation over time for each storage condition.

Mandatory Visualization



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Caption: Workflow for the appropriate storage and handling of **EHNA hydrochloride**.



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Caption: Simplified signaling pathway showing **EHNA hydrochloride**'s dual inhibition.

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